

# In-depth Technical Guide to Stilbostemin N: Spectroscopic Data and Biological Insights

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## Compound of Interest

Compound Name: *stilbostemin N*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Stilbostemin N**, a dihydrostilbene isolated from the roots of *Stemona tuberosa*. The document details its structural elucidation through Nuclear Magnetic Resonance (NMR) spectroscopy and provides insights into its potential biological activities. This guide is intended to serve as a core resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

## Chemical Structure and Properties

**Stilbostemin N** is a dihydrostilbene derivative with the chemical name 3-methoxy-5-[2-(2-methoxyphenyl)ethyl]phenol. Its molecular formula is  $C_{16}H_{18}O_3$ , and it has a molecular weight of 258.32 g/mol. The structure of **Stilbostemin N** was elucidated through extensive spectroscopic analysis, primarily 1D and 2D NMR, and mass spectrometry.

Key Properties of **Stilbostemin N**:

Property	Value
CAS Number	1000676-45-8
Molecular Formula	C <sub>16</sub> H <sub>18</sub> O <sub>3</sub>
Molecular Weight	258.32 g/mol
Chemical Name	3-methoxy-5-[2-(2-methoxyphenyl)ethyl]phenol
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.[1]

## Spectroscopic Data

The structural characterization of **Stilbostemin N** relies heavily on NMR spectroscopy. The following tables summarize the <sup>1</sup>H and <sup>13</sup>C NMR data as reported in the primary literature.

### <sup>1</sup>H and <sup>13</sup>C NMR Spectroscopic Data

The following data was reported for **Stilbostemin N**, isolated from *Stemona tuberosa*.

Table 1: <sup>1</sup>H and <sup>13</sup>C NMR Data for **Stilbostemin N**

Position	<sup>13</sup> C (ppm)	<sup>1</sup> H (ppm, J in Hz)
1	134.1	
2	114.7	6.24 (t, J=2.2)
3	160.0	
4	107.5	6.18 (t, J=2.2)
5	158.9	
6	100.1	6.18 (t, J=2.2)
7	38.3	2.78 (m)
8	32.2	2.78 (m)
1'	129.2	
2'	158.0	
3'	111.4	6.82 (d, J=8.2)
4'	127.8	7.12 (t, J=7.8)
5'	120.9	6.86 (t, J=7.4)
6'	127.8	7.12 (d, J=7.5)
3-OCH <sub>3</sub>	55.2	3.70 (s)
2'-OCH <sub>3</sub>	55.4	3.82 (s)

Data extracted from Lin, L.-G., et al. (2008). Antibacterial stilbenoids from the roots of *Stemona tuberosa*. *Phytochemistry*, 69(2), 457-463.

## Experimental Protocols

The isolation and characterization of **Stilbostemin N** involved a series of chromatographic and spectroscopic techniques.

## Isolation and Purification

The roots of *Stemona tuberosa* were extracted and subjected to repeated column chromatography on silica gel and Sephadex LH-20 to yield a series of dihydrostilbenes, including **Stilbostemin N**. The final purification was likely achieved using preparative High-Performance Liquid Chromatography (HPLC).

## NMR Spectroscopy

NMR spectra were recorded on a Bruker AV-600 spectrometer. Chemical shifts ( $\delta$ ) are reported in parts per million (ppm) and are referenced to the solvent signals. Coupling constants (J) are given in Hertz (Hz).

## Biological Activity and Signaling Pathways

Stilbenoids, the class of compounds to which **Stilbostemin N** belongs, are known for a wide range of biological activities.

### Antibacterial Activity

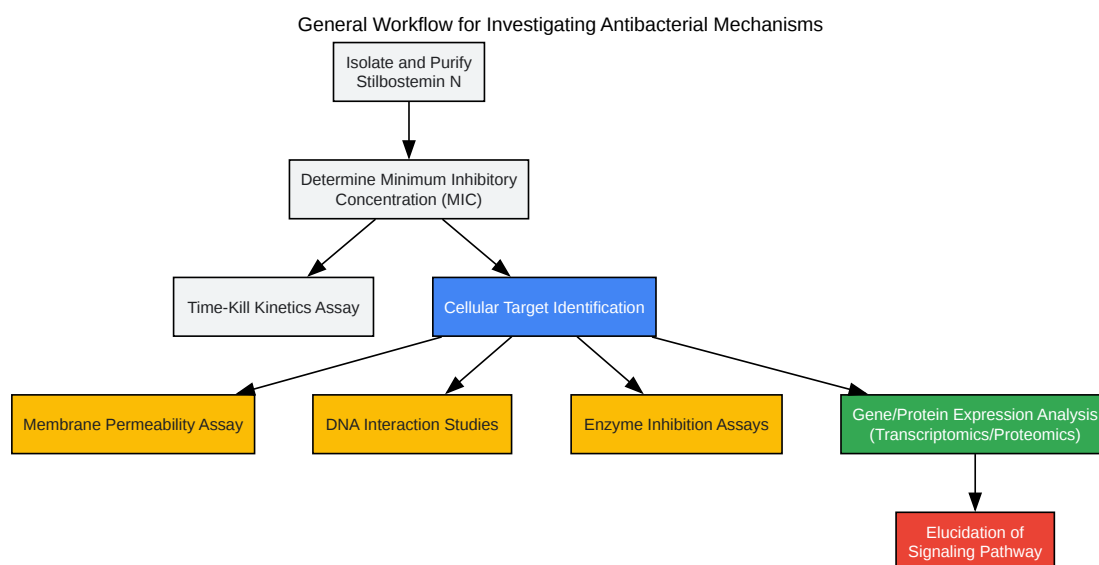
**Stilbostemin N** has been reported to exhibit moderate antibacterial activities.<sup>[1]</sup>

Dihydrostilbenes isolated from *Stemona tuberosa* have shown activity against various bacteria. The precise mechanism of action for **Stilbostemin N** has not been fully elucidated, but for stilbenoids in general, proposed antibacterial mechanisms include the disruption of bacterial cell membranes, inhibition of essential enzymes, and interference with bacterial DNA.

### Potential Signaling Pathways

While specific signaling pathways for **Stilbostemin N** have not been detailed, stilbenes are known to modulate several key cellular signaling pathways. Further research is required to determine the specific molecular targets and pathways affected by **Stilbostemin N**.

Below is a generalized workflow for investigating the antibacterial mechanism of a natural product like **Stilbostemin N**.



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Caption: Workflow for elucidating the antibacterial mechanism of **Stilbostemin N**.

## Conclusion

**Stilbostemin N** represents an interesting dihydrostilbene with documented spectroscopic properties and potential antibacterial activity. This guide provides the foundational data necessary for further research into its pharmacological properties and potential therapeutic applications. The detailed NMR data serves as a crucial reference for the identification and quantification of this compound in various matrices. Future studies should focus on elucidating its specific mechanism of action and exploring its effects on relevant cellular signaling pathways.

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## References

- 1. researchgate.net [researchgate.net]
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